

Natural Sources of Ethyl 9-hexadecenoate in Plants and Yeast: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl 9-hexadecenoate*

Cat. No.: *B1609348*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the natural occurrence of **Ethyl 9-hexadecenoate** in various plant and yeast species. The document details quantitative data, experimental methodologies for extraction and analysis, and the biosynthetic pathways involved in its production. This information is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, biotechnology, and drug development.

Introduction to Ethyl 9-hexadecenoate

Ethyl 9-hexadecenoate is a fatty acid ethyl ester (FAEE) that has been identified as a volatile organic compound in a variety of biological sources. As a member of the lipid class of molecules, it contributes to the aromatic profile of these organisms and may possess latent bioactive properties of interest to the pharmaceutical and biotechnology industries. This guide focuses on its natural origins in the plant and yeast kingdoms.

Natural Occurrence in Plants

Several plant species have been identified as natural sources of **Ethyl 9-hexadecenoate** and related fatty acid ethyl esters. The presence and concentration of these compounds can vary depending on the plant part, extraction method, and environmental conditions.

Quantitative Data of Ethyl 9-hexadecenoate in Plants

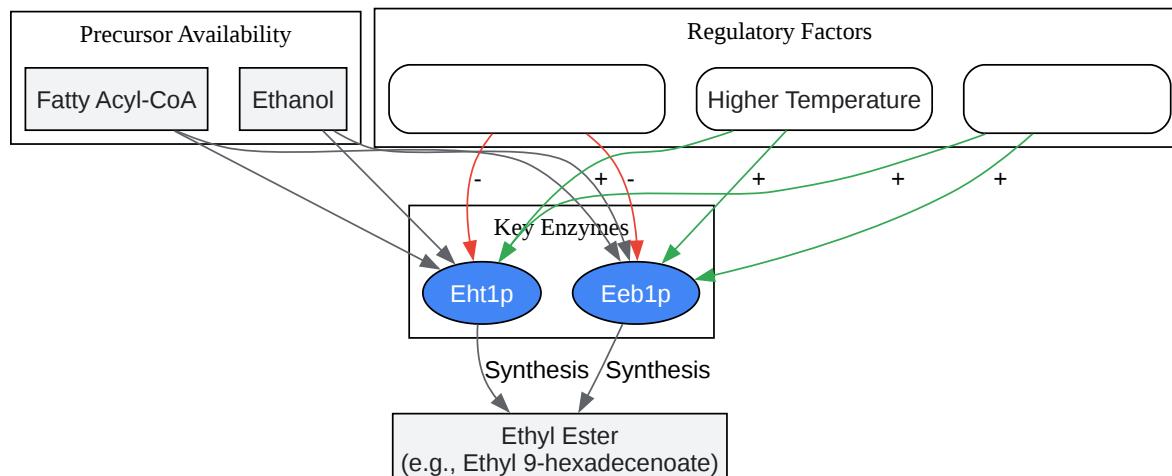
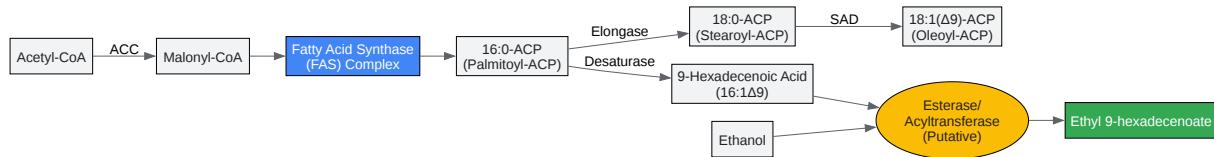
The following table summarizes the quantitative findings of **Ethyl 9-hexadecenoate** in various plant extracts. The data is presented as the relative percentage of the compound within the total composition of the analyzed extract.

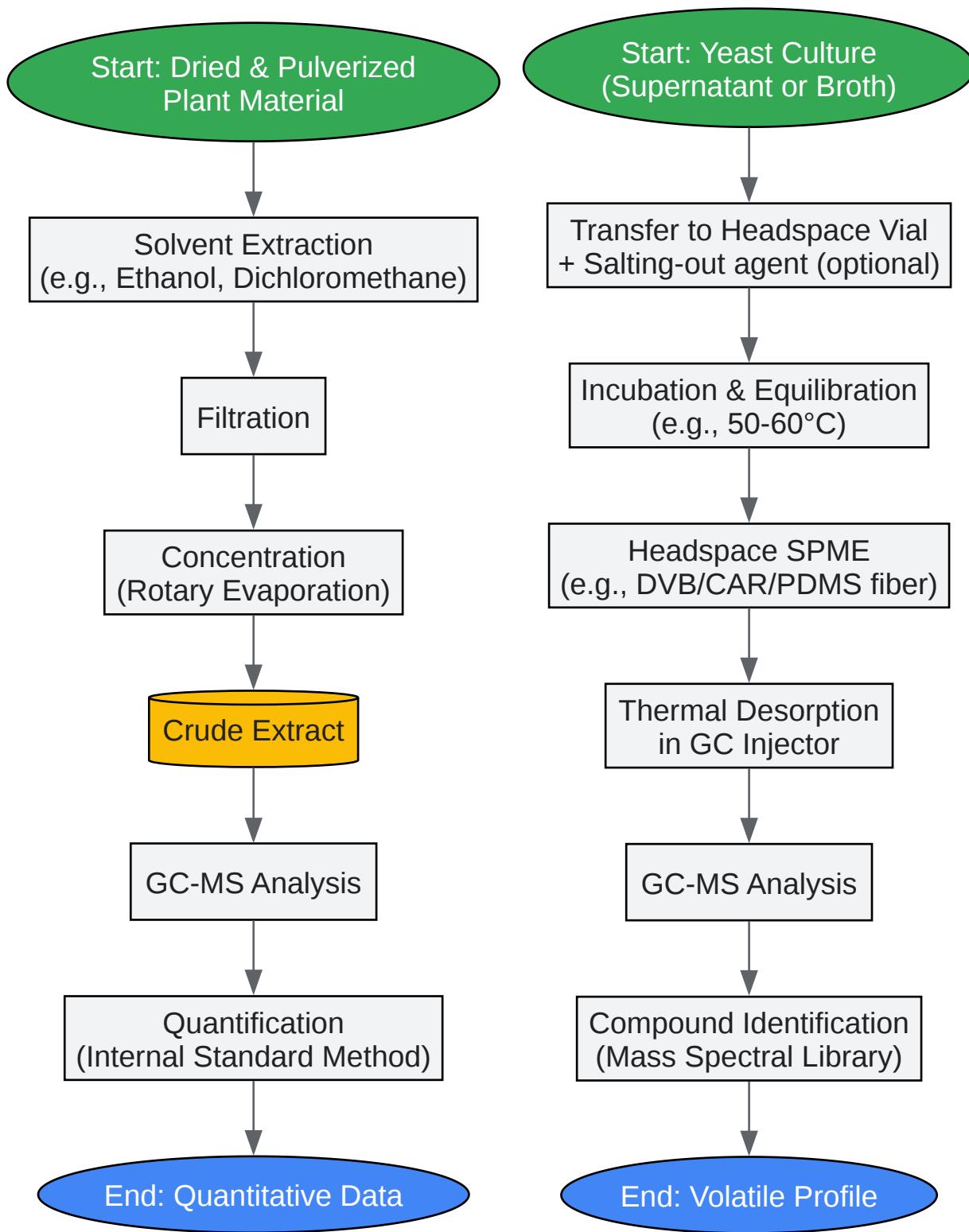
Plant Species	Family	Plant Part	Extraction Solvent	Relative Abundance (%)	Reference
Garcinia atroviridis	Clusiaceae	Root	Dichloromethane	6.36	[1]
Sterculia quadrifida	Malvaceae	Stem Bark	Ethanol	0.79	[2]
Sphenocentrum jollyanum	Menispermaceae	Leaf	Ethanol	7.86 (as Hexadecanoic acid, ethyl ester)	[3]

Note: "Hexadecanoic acid, ethyl ester" is a closely related saturated fatty acid ethyl ester and is included here for comparative purposes as specific quantification for the unsaturated form was not available in the cited literature for this species.

Biosynthesis of Unsaturated Fatty Acid Ethyl Esters in Plants

The biosynthesis of **Ethyl 9-hexadecenoate** in plants is intrinsically linked to the general pathway of unsaturated fatty acid synthesis. While the final esterification step to produce the ethyl ester is less characterized in plants compared to yeast, the pathway for the precursor, 9-hexadecenoic acid, is well-established. The following diagram illustrates a generalized pathway for the synthesis of unsaturated fatty acids in plants, which serves as the foundation for the production of their ethyl esters.



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